

Environmental Fate of 3,5,5-Trimethylhexan-1-ol: A Technical Guide

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Compound of Interest

Compound Name: 3,5,5-Trimethylhexan-1-ol

Cat. No.: B147576

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current scientific understanding of the environmental fate of **3,5,5-Trimethylhexan-1-ol**. The information is compiled from a variety of scientific sources and is intended to be a resource for researchers, scientists, and professionals in drug development and environmental science.

Introduction

3,5,5-Trimethylhexan-1-ol (CAS No. 3452-97-9) is a primary alcohol used in a variety of industrial applications, including as a fragrance ingredient and a precursor in the synthesis of plasticizers.^[1] Its release into the environment necessitates a thorough understanding of its persistence, degradation, and potential for bioaccumulation. This guide summarizes the key environmental fate parameters of **3,5,5-Trimethylhexan-1-ol**, including its biodegradation, photodegradation, hydrolysis, and bioaccumulation potential.

Physicochemical Properties

A summary of the key physicochemical properties of **3,5,5-Trimethylhexan-1-ol** is presented in Table 1. These properties are crucial for predicting its behavior and distribution in the environment.

Table 1: Physicochemical Properties of **3,5,5-Trimethylhexan-1-ol**

Property	Value	Reference
Molecular Formula	C ₉ H ₂₀ O	[2]
Molar Mass	144.25 g/mol	[2]
Water Solubility	450 mg/L at 25 °C	[2]
log Pow (Octanol-Water Partition Coefficient)	3.42 at 25 °C	[2]
Vapor Pressure	0.0901 hPa at 25 °C	[2]
Boiling Point	193-194 °C	[2]
Density	0.824 g/mL at 25 °C	[2]

Environmental Fate and Pathways

The environmental fate of **3,5,5-Trimethylhexan-1-ol** is governed by a combination of biotic and abiotic processes. This section details the available data on its degradation and accumulation in various environmental compartments.

Biodegradation

Biodegradation is a key process for the removal of **3,5,5-Trimethylhexan-1-ol** from the environment. However, studies have shown that it is not readily biodegradable.[2][3]

Quantitative Data

Test Guideline	Parameter	Result	Incubation Time	Reference
OECD 301C (MITI-I)	% Biodegradation (BOD)	< 4%	28 days	[4]
OECD 301C	% Biodegradation (BOD and COD)	4%	28 days	[2]
OECD 301C	% Biodegradation (GC)	55%	28 days	[2]

Experimental Protocol: OECD 301C (Modified MITI Test I)

While the specific details of the study on **3,5,5-Trimethylhexan-1-ol** are not publicly available, the general protocol for the OECD 301C test is as follows:

- **Test System:** A defined volume of mineral medium containing the test substance as the sole carbon source is inoculated with a mixed population of microorganisms (activated sludge).
- **Test Conditions:** The test is run in the dark or diffuse light at a constant temperature (typically 20-25°C). The concentration of the test substance is usually between 2 and 100 mg/L.
- **Measurement:** The degradation of the test substance is followed by measuring the biochemical oxygen demand (BOD) over a 28-day period. The amount of oxygen consumed by the microorganisms is compared to the theoretical oxygen demand (ThOD) to calculate the percentage of biodegradation.
- **Reference Substance:** A readily biodegradable reference substance, such as aniline, is run in parallel to ensure the viability of the inoculum.

Biodegradation Pathway

The aerobic biodegradation of alkyl alcohols generally involves the oxidation of the alcohol group to a carboxylic acid.[2] For **3,5,5-Trimethylhexan-1-ol**, the expected primary

degradation product is 3,5,5-trimethylhexanoic acid.[2]



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Caption: Predicted aerobic biodegradation pathway of **3,5,5-Trimethylhexan-1-ol**.

Photodegradation

Photodegradation in the atmosphere is expected to be a significant removal pathway for **3,5,5-Trimethylhexan-1-ol**.

Quantitative Data

Parameter	Value	Method	Reference
Half-life in air ($T_{1/2}$)	36 hours	Estimation	[2]

Experimental Protocol

The half-life for photodegradation in air is typically estimated using models that consider the reaction of the substance with hydroxyl radicals ($\text{OH}\cdot$). The rate constant for this reaction is calculated based on the chemical structure of the molecule. The atmospheric concentration of $\text{OH}\cdot$ is then used to estimate the half-life.

UV/Vis absorption spectra for 3,5,5-trimethyl-1-hexanol show no significant absorption between 290 and 700 nm, indicating that direct photolysis in water is unlikely to be a significant degradation pathway.[4]

Hydrolysis

3,5,5-Trimethylhexan-1-ol is stable in water at environmentally relevant pH values.

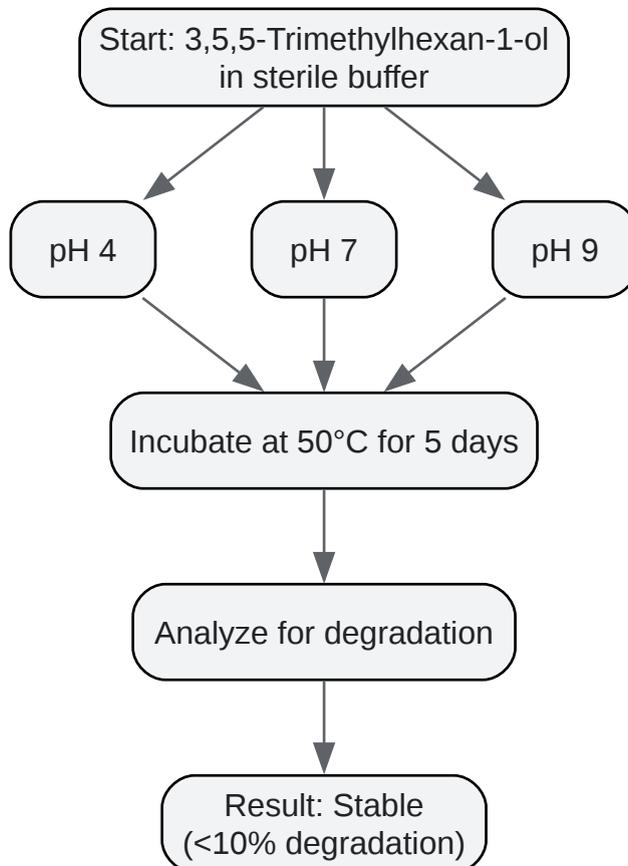
Quantitative Data

Test Guideline	pH	Temperature	Result	Reference
OECD 111	4, 7, and 9	50°C	Stable	[2]

Experimental Protocol: OECD 111 (Hydrolysis as a Function of pH)

The general protocol for the OECD 111 test involves:

- **Test System:** Sterile aqueous buffer solutions at pH 4, 7, and 9 are prepared.
- **Test Conditions:** The test substance is added to the buffer solutions at a concentration not exceeding 0.01 M or half of its water solubility. The solutions are incubated in the dark at a constant temperature (e.g., 50°C for a preliminary test) for a set period (e.g., 5 days).
- **Measurement:** The concentration of the test substance is measured at the beginning and end of the incubation period using a suitable analytical method (e.g., gas chromatography) to determine if any degradation has occurred.



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Caption: Workflow for OECD 111 Hydrolysis Test.

Bioaccumulation

3,5,5-Trimethylhexan-1-ol has a low potential for bioaccumulation in aquatic organisms.

Quantitative Data

Parameter	Value	Method	Reference
Bioconcentration Factor (BCF)	3.9 - 8.1	Not specified	[2]
Bioconcentration Factor (BCF)	52.51 L/kg	Screening-level (EPI Suite)	[4]

Experimental Protocol

While the specific method used to determine the BCF of 3.9-8.1 is not detailed in the available literature, bioaccumulation studies are typically conducted according to guidelines such as OECD 305 (Bioaccumulation in Fish: Exposure and Analysis). A general protocol involves:

- **Test Organism:** A suitable fish species is exposed to a sublethal concentration of the test substance in water.
- **Exposure Phase:** The fish are maintained in the treated water for a period sufficient to reach a steady-state concentration of the substance in their tissues.
- **Depuration Phase:** The fish are then transferred to clean water, and the rate at which the substance is eliminated from their tissues is measured.
- **Measurement:** The concentrations of the test substance in the water and fish tissue are measured at regular intervals throughout the exposure and depuration phases using appropriate analytical methods. The BCF is calculated as the ratio of the concentration of the substance in the fish to the concentration in the water at steady state.

Ecotoxicity

While not the primary focus of this guide, a brief summary of the ecotoxicity of **3,5,5-Trimethylhexan-1-ol** is provided for context. The substance is considered toxic to aquatic life with long-lasting effects.^{[2][5]}

Quantitative Data

Test Guideline	Species	Endpoint	Value	Reference
OECD 203	Oryzias latipes (Japanese medaka)	96-h LC50	27.7 mg/L	[4]
OECD 201	Selenastrum capricornutum (Green algae)	72-h EC50 (growth rate)	33.3 mg/L	[3]
-	Daphnia magna (Water flea)	48-h LC50	7.48 mg/L	[4]

Conclusion

3,5,5-Trimethylhexan-1-ol is not readily biodegradable and is stable to hydrolysis. Its primary degradation pathway in the environment is likely to be photodegradation in the atmosphere. The low bioconcentration factor suggests a low potential for bioaccumulation in aquatic organisms. The ecotoxicity data indicate that the substance is toxic to aquatic organisms. This information is critical for conducting environmental risk assessments and for developing strategies to mitigate the potential environmental impact of this compound. Further research on the detailed biodegradation pathway and the identification of transformation products would provide a more complete understanding of its environmental fate.

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